

Application Note & Protocol: Time-Kill Curve Assay for Antibacterial Agent 111

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Compound of Interest

Compound Name: Antibacterial agent 111

Cat. No.: B12400349

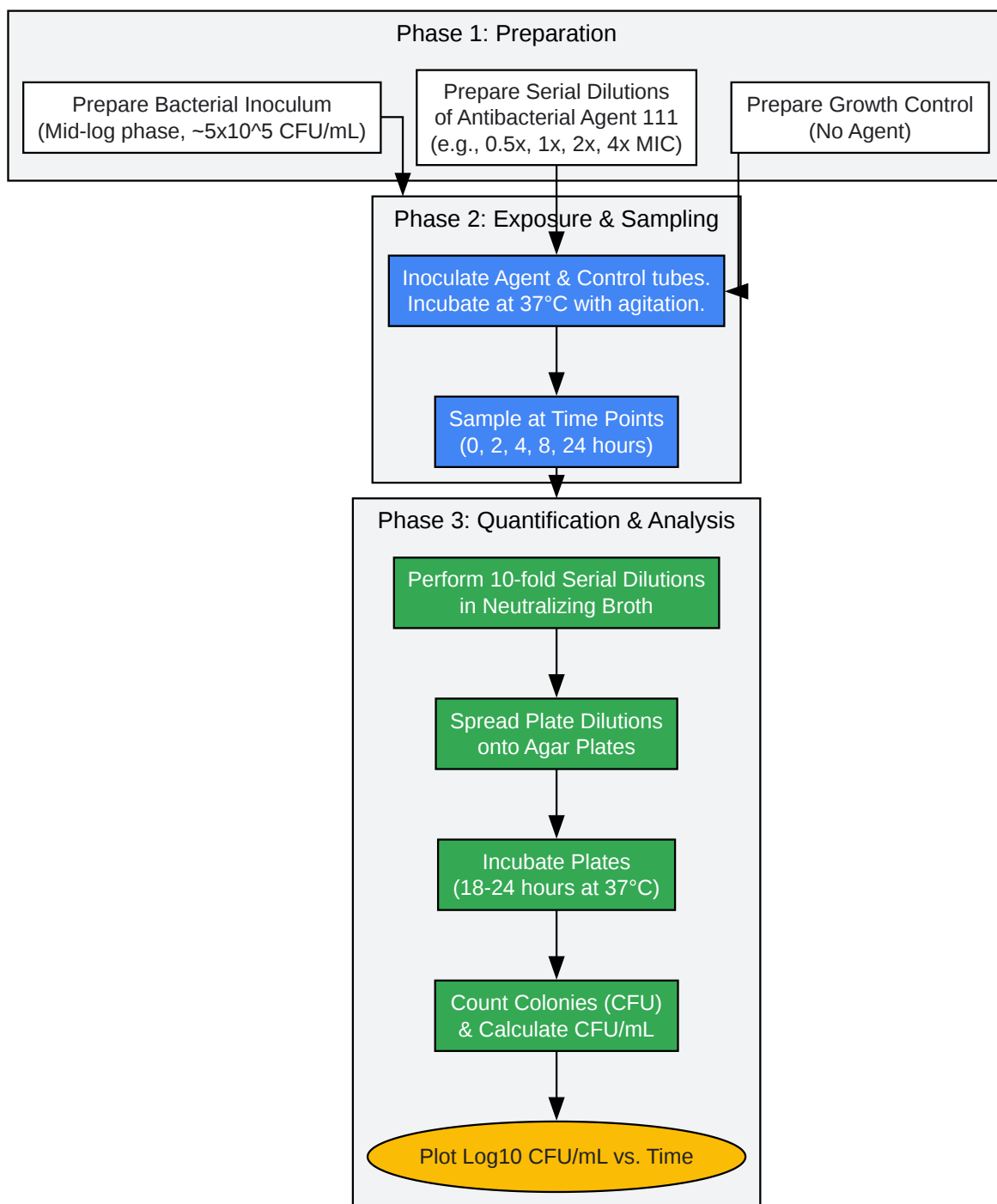
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Audience: Researchers, scientists, and drug development professionals.

Introduction: The time-kill curve assay is a fundamental in vitro method in antimicrobial drug development used to assess the pharmacodynamic properties of an antibacterial agent against a specific bacterial strain.[1] This assay provides detailed information on the rate and extent of bacterial killing over time, allowing for the characterization of an agent as either bactericidal (killing bacteria) or bacteriostatic (inhibiting bacterial growth).[2][3] This document provides a detailed protocol for performing a time-kill curve assay for a novel compound, "**Antibacterial Agent 111**," against a target bacterial pathogen.

Principle of the Assay: A standardized suspension of bacteria in its logarithmic growth phase is challenged with various concentrations of the antibacterial agent, typically based on its Minimum Inhibitory Concentration (MIC).[4][5] At specified time intervals (e.g., 0, 2, 4, 8, 24 hours), aliquots are removed from the test suspension, serially diluted, and plated on agar to quantify the number of viable bacteria, reported as Colony Forming Units per milliliter (CFU/mL).[6][7] The results are visualized by plotting the log₁₀ CFU/mL against time, which reveals the killing kinetics of the agent.[8]

Experimental Workflow



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